

Molecular Structure & Profiling: 2-(Pyrimidin-2-yl)ethan-1-amine

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Compound of Interest

Compound Name: Ethyl[2-(pyrimidin-2-yl)ethyl]amine

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Technical Guide for Medicinal Chemists & Process Scientists

Executive Summary

2-(Pyrimidin-2-yl)ethan-1-amine (CAS: 89464-80-2) serves as a critical pharmacophore in histamine receptor ligand design and a versatile building block in fragment-based drug discovery (FBDD). Structurally analogous to the histamine H1 agonist 2-(pyridin-2-yl)ethan-1-amine (2-pyridylethylamine), this molecule offers a distinct physicochemical profile characterized by reduced aromatic basicity and increased hydrophilicity. This guide provides a comprehensive structural analysis, validated synthetic protocols, and pharmacological context for researchers utilizing this scaffold in lead optimization.

Molecular Architecture & Physicochemical Profile[1]

The molecule consists of a pyrimidine ring substituted at the C2 position with a flexible ethylamine side chain. Unlike its pyridine analog, the pyrimidine core introduces a second nitrogen atom into the aromatic system, significantly altering the electronic landscape.

1.1 Electronic Distribution & Basicity

The most defining feature of 2-(pyrimidin-2-yl)ethan-1-amine is the dramatic difference in basicity between its nitrogen centers.

- Aliphatic Amine (N): Typical of primary alkyl amines, the side chain nitrogen (N) exhibits a pK_a of 10.5. At physiological pH (7.4), this center is fully protonated ([NH3+]), driving electrostatic interactions with receptor aspartate residues (e.g., Asp107 in H1R).
- Aromatic Ring (c1ccncc1): The pyrimidine nitrogens (N) are electron-deficient due to the inductive effect of the second nitrogen. The pK_a of the conjugate acid is approximately 1.3 (compared to 5.2 for pyridine). Consequently, the ring remains neutral at physiological pH, acting purely as a hydrogen bond acceptor (HBA) rather than a donor/cation.

1.2 Quantitative Data Summary

Property	Value	Context
Molecular Formula	-	-
Molecular Weight	123.16 g/mol	Fragment-sized (<300 Da)
CAS Number	89464-80-2	Free base
CAS Number (2HCl)	99357-24-1	Dihydrochloride salt
LogP (Calc)	-0.4 to -0.6	Highly hydrophilic
TPSA	51.8	Good membrane permeability
pKa (Aliphatic)	~10.5	Cationic at pH 7.4
pKa (Aromatic)	~1.3	Neutral at pH 7.4
H-Bond Donors	1 (2 protons)	Primary amine
H-Bond Acceptors	3	2 Ring N, 1 Amine N

Synthetic Pathways & Process Optimization

The synthesis of 2-(pyrimidin-2-yl)ethan-1-amine is most efficiently achieved via the reduction of 2-pyrimidineacetonitrile. This route avoids the formation of secondary amine byproducts common in direct alkylation strategies.

2.1 Reaction Logic Diagram (DOT)

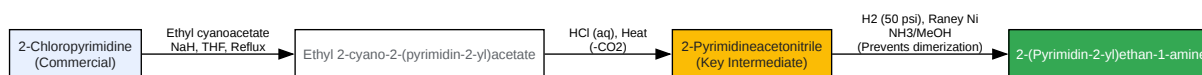


Figure 1: Validated synthetic route via nitrile reduction.

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2.2 Detailed Experimental Protocol: Nitrile Reduction

Objective: Conversion of 2-pyrimidineacetonitrile to 2-(pyrimidin-2-yl)ethan-1-amine.

Reagents:

- Substrate: 2-Pyrimidineacetonitrile (1.0 eq)
- Catalyst: Raney Nickel (active slurry, ~20 wt% loading)
- Solvent: Methanolic Ammonia (7N
in MeOH)
- Gas: Hydrogen ()

Step-by-Step Methodology:

- Preparation: In a high-pressure hydrogenation vessel (Parr bomb), dissolve 2-pyrimidineacetonitrile (5.0 g, 42 mmol) in 50 mL of 7N methanolic ammonia.
 - Mechanism Note: The presence of excess ammonia is critical. It suppresses the formation of the secondary imine intermediate, which would otherwise lead to the symmetrical secondary amine dimer (bis-2-pyrimidinylethylamine).
- Catalyst Addition: Carefully add Raney Nickel slurry (1.0 g) under an argon blanket. Caution: Raney Nickel is pyrophoric.
- Hydrogenation: Seal the vessel and purge with
(3x) followed by
(3x). Pressurize to 50 psi (3.4 bar) with
.
- Reaction: Agitate vigorously at room temperature for 12–18 hours. Monitor consumption of nitrile by TLC (EtOAc/MeOH) or LC-MS.
- Work-up: Filter the mixture through a Celite pad to remove the catalyst (keep wet to prevent ignition). Rinse the pad with methanol.

- Isolation: Concentrate the filtrate under reduced pressure to yield the crude amine as a pale yellow oil.
- Purification (Optional): For high purity, convert to the dihydrochloride salt by adding 4M HCl in dioxane, filtering the resulting precipitate, and recrystallizing from ethanol/ether.

Spectroscopic Fingerprinting

Verification of the structure relies on the distinct coupling patterns of the pyrimidine ring and the triplet signals of the ethyl chain.

¹H NMR (400 MHz, DMSO-d₆, Dihydrochloride salt):

- 8.85 (d, J=4.8 Hz, 2H): Pyrimidine H4/H6 protons. Deshielded due to proximity to ring nitrogens.
- 7.45 (t, J=4.8 Hz, 1H): Pyrimidine H5 proton. Characteristic triplet coupling to H4/H6.
- 8.30 (br s, 3H): Ammonium protons ().
- 3.25 (m, 2H): Methylene protons adjacent to the nitrogen ().
- 3.10 (t, J=7.2 Hz, 2H): Methylene protons adjacent to the ring ().

Pharmacological Context & Ligand Efficiency[3]

This molecule acts as a bioisostere for histamine and 2-pyridylethylamine. However, the replacement of the pyridine ring with a pyrimidine ring significantly alters the receptor binding profile.

4.1 Histaminergic Activity

- H1 Receptor: The molecule exhibits agonist activity but with lower potency compared to histamine and 2-pyridylethylamine.[1] The reduced basicity of the aromatic ring weakens the

interaction with Transmembrane Domain (TM) residues that might stabilize the active conformation.

- Selectivity: The pyrimidine scaffold is often employed to reduce off-target binding associated with the more basic pyridine ring (e.g., CYP450 inhibition).

4.2 Bioisosteric Mapping (DOT)

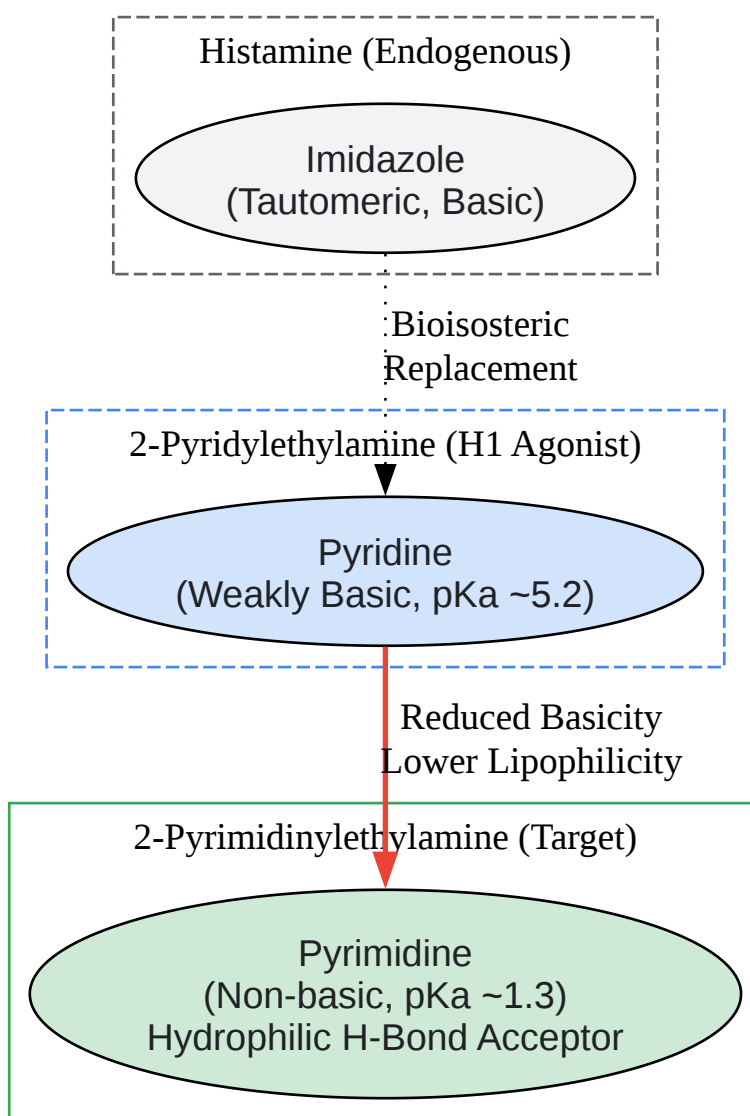


Figure 2: Pharmacophore evolution and physicochemical shift.

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[2][5][7][8][9][10][11][12][13][14]

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 - URL:[[Link](#)]
- Pharmacological Profile (Pyridine Analog Comparison)
 - Title: N,N-Diethyl-2-(1-pyridyl)ethylamine, a partial agonist for the histamine receptor in guinea pig ileum.
 - Source: Can J Physiol Pharmacol. 1980 Nov;58(11):1307-10.
 - URL:[[Link](#)]
- Physicochemical Properties (pKa Data)
 - Title: pKa D
 - Source: Organic Chemistry Data.[1][2][3]
 - URL:[[Link](#)]
- Compound Registry
 - Title: 2-(Pyrimidin-2-yl)ethan-1-amine (CID 20407055).[4]
 - Source: PubChem.[4]
 - URL:[[Link](#)]

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